

Heptadecan-9-yl 8-bromooctanoate: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: *Heptadecan-9-yl 8-bromooctanoate*

Cat. No.: *B8820120*

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer

This document is intended for informational purposes only and is not a substitute for a comprehensive Safety Data Sheet (SDS). It is compiled from publicly available data and is intended for use by qualified individuals trained in handling chemical substances. All users should conduct their own risk assessments and consult a full SDS before handling **Heptadecan-9-yl 8-bromooctanoate**. The product has not been fully validated for medical applications and is for research use only.

Introduction

Heptadecan-9-yl 8-bromooctanoate is a lipid used in the development of lipid nanoparticles (LNPs), often for the encapsulation and delivery of therapeutic molecules such as mRNA. Its safe handling is paramount to ensure the well-being of laboratory personnel and the integrity of research. This guide provides an in-depth overview of the known safety and handling considerations for this compound.

Chemical and Physical Properties

A summary of the physical and chemical properties of **Heptadecan-9-yl 8-bromooctanoate** is provided in the table below. Data is aggregated from various chemical suppliers.

Property	Value	Source
Chemical Name	Heptadecan-9-yl 8-bromooctanoate	MedChemExpress[1]
Synonym	Octanoic acid, 8-bromo-, 1-octylnonyl ester	MedChemExpress[1]
CAS Number	2089253-22-3	MedChemExpress[1], Sigma-Aldrich[2]
Molecular Formula	C ₂₅ H ₄₉ BrO ₂	MedChemExpress[1]
Molecular Weight	461.56 g/mol	MedChemExpress[1]
Appearance	Colorless to light yellow liquid or Solid or semi-solid or lump	MedChemExpress[1], Sigma-Aldrich[2]
Purity	≥97.0% (NMR) or 98%	MedChemExpress[1], Sigma-Aldrich[2]

Hazard Identification and Classification

Heptadecan-9-yl 8-bromooctanoate is classified under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The following table summarizes its known hazards.

GHS Classification	Information	Source
Pictogram	GHS07 (Exclamation mark)	Sigma-Aldrich[2]
Signal Word	Warning	Sigma-Aldrich[2]
Hazard Statements	H315: Causes skin irritation.H319: Causes serious eye irritation.	Sigma-Aldrich[2]
Precautionary Statements	P264: Wash hands thoroughly after handling.P280: Wear protective gloves/protective clothing/eye protection/face protection.P302+P352: IF ON SKIN: Wash with plenty of water.P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.P332+P313: If skin irritation occurs: Get medical advice/attention.P337+P313: If eye irritation persists: Get medical advice/attention.P362+P364: Take off contaminated clothing and wash it before reuse.	Sigma-Aldrich[2]

A comprehensive toxicological profile, including LD50 and LC50 data, is not readily available in the public domain. As such, this compound should be handled as a potentially hazardous substance.

Handling and Storage

Adherence to proper handling and storage protocols is crucial for maintaining the stability of **Heptadecan-9-yl 8-bromooctanoate** and ensuring user safety.

Recommended Storage Conditions

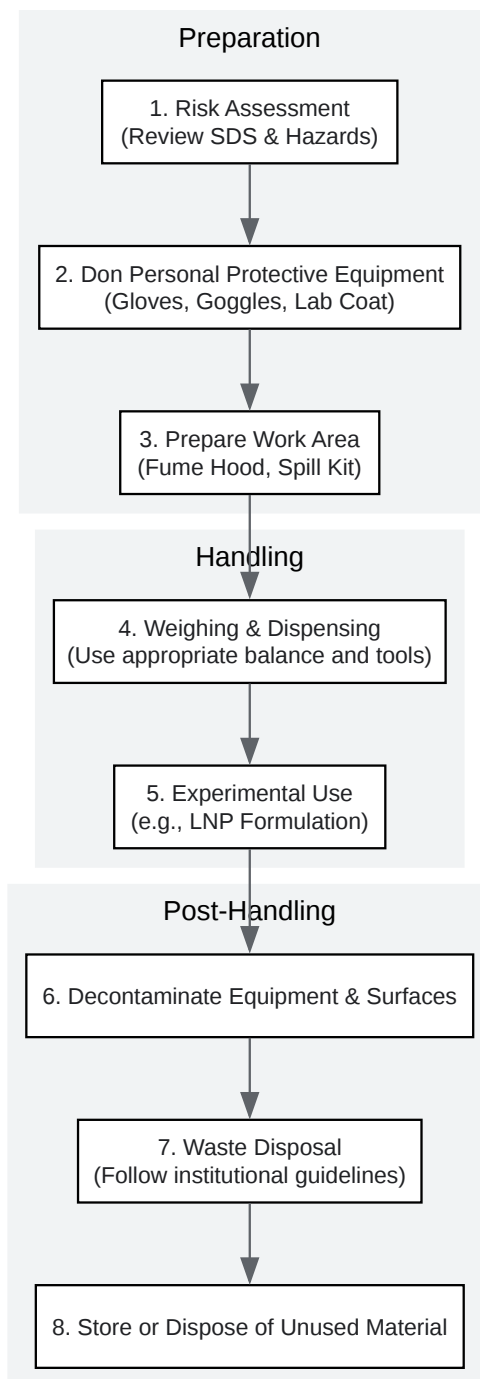
Form	Storage Temperature	Shelf Life	Source
Pure Form	-20°C	3 years	MedChemExpress[1]
In Solvent	-80°C	6 months	MedChemExpress[1]
In Solvent	-20°C	1 month	MedChemExpress[1]
General	Sealed in dry, room temperature	Not specified	Sigma-Aldrich[2]

It is recommended to follow the specific storage instructions provided by the supplier.

General Handling Workflow

The following diagram illustrates a general workflow for handling chemical reagents like **Heptadecan-9-yl 8-bromooctanoate** in a laboratory setting.

General Laboratory Chemical Handling Workflow



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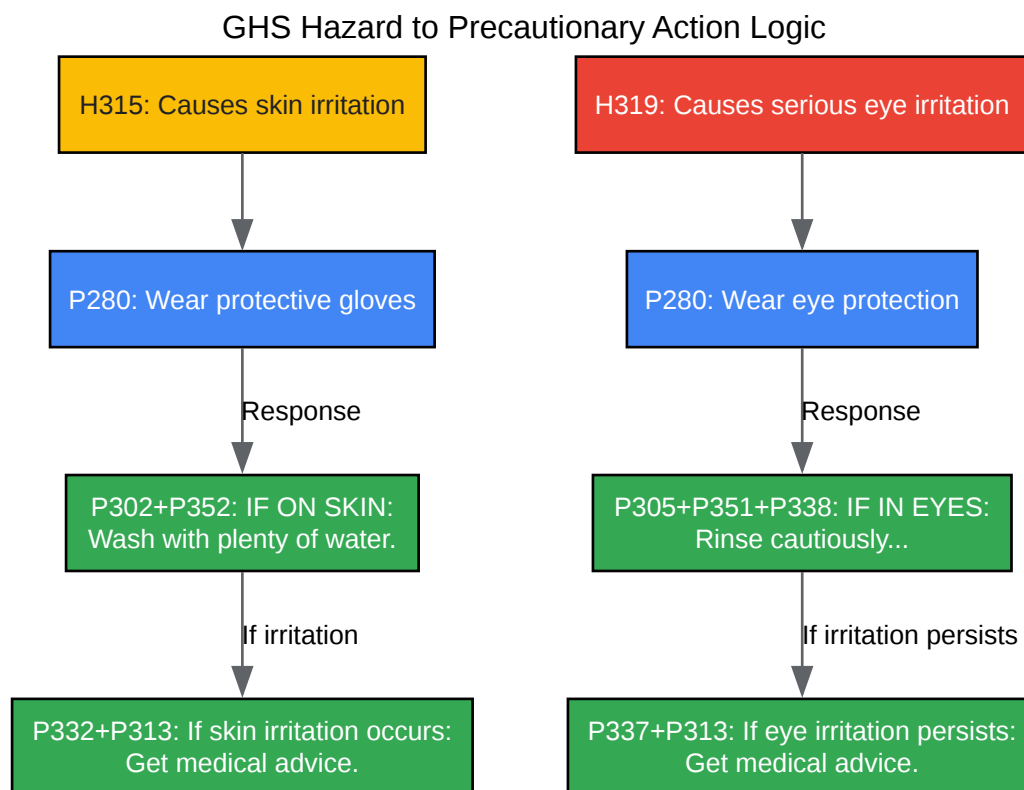
Caption: A generalized workflow for the safe handling of laboratory chemicals.

Exposure Controls and Personal Protection

Based on the GHS classification (skin and eye irritant), the following personal protective equipment (PPE) and engineering controls are recommended.

- Engineering Controls: Handle in a well-ventilated area. A chemical fume hood is recommended for procedures that may generate aerosols or vapors.
- Eye/Face Protection: Wear chemical safety goggles or a face shield.
- Skin Protection:
 - Hand Protection: Wear chemically resistant gloves (e.g., nitrile).
 - Body Protection: Wear a standard laboratory coat.
- Respiratory Protection: Not typically required if handled in a well-ventilated area or fume hood. If ventilation is inadequate, a suitable respirator should be used.

The logical relationship for determining the necessary precautions based on GHS hazard statements is visualized below.



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Caption: Relationship between GHS Hazard Statements and required actions.

First-Aid Measures

In case of exposure, follow these first-aid measures and seek medical attention.

- After eye contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.
- After skin contact: Wash off immediately with plenty of water for at least 15 minutes. If skin irritation occurs, get medical advice/attention. Remove and wash contaminated clothing before reuse.

- After inhalation: Move to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur.
- After swallowing: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

Experimental Protocols Cited in Literature

While no specific safety testing protocols for **Heptadecan-9-yl 8-bromooctanoate** were found, its use in chemical synthesis is documented. These protocols provide context for its handling in a research setting.

Example Synthesis Reaction:

A documented use involves the reaction of **Heptadecan-9-yl 8-bromooctanoate** with an amine in an ethanol solution, heated for several hours. This type of procedure underscores the importance of conducting reactions in a chemical fume hood, using appropriate PPE to prevent skin and eye contact, and ensuring proper temperature control.

Stability and Reactivity

Detailed stability and reactivity data are not available. However, based on its chemical structure (an ester with a bromoalkane chain), the following general precautions should be taken:

- Incompatible Materials: Avoid strong oxidizing agents and strong bases.
- Hazardous Decomposition Products: May include carbon monoxide, carbon dioxide, and hydrogen bromide gas upon combustion.

Conclusion

Heptadecan-9-yl 8-bromooctanoate is a valuable research tool, particularly in the field of drug delivery. While comprehensive safety data is limited, its GHS classification as a skin and eye irritant necessitates careful handling. All personnel must review available safety information, wear appropriate personal protective equipment, and use proper engineering controls. Adherence to the guidelines outlined in this document will help to ensure a safe laboratory environment.

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References

- 1. hoelzel-biotech.com [hoelzel-biotech.com]
- 2. immunomart.com [immunomart.com]
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